

# An In-depth Technical Guide on (Chloroethynyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Chloroethynyl)benzene

Cat. No.: B073019

[Get Quote](#)

This guide provides the fundamental chemical properties of **(Chloroethynyl)benzene**, specifically its molecular weight and chemical formula. This information is crucial for researchers, scientists, and professionals in drug development for accurate compound quantification, reaction stoichiometry, and analytical characterization.

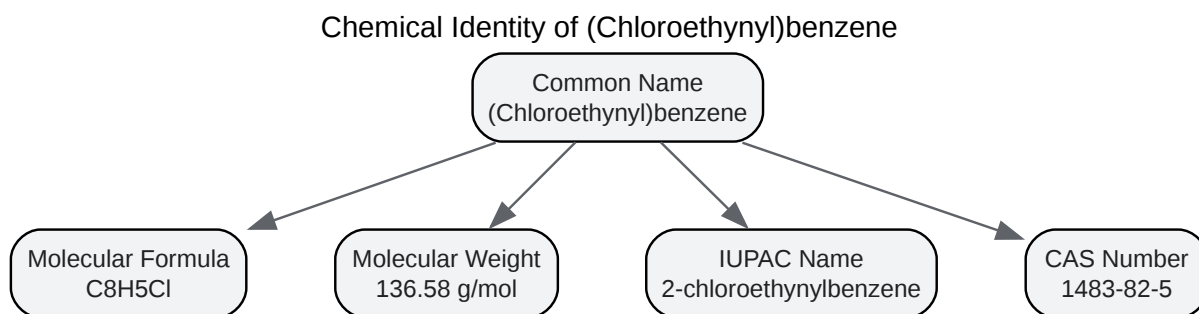
## Core Chemical Data

**(Chloroethynyl)benzene** is a chemical compound with the molecular formula  $C_8H_5Cl$ .<sup>[1]</sup> Its molecular weight is 136.58 g/mol .<sup>[1]</sup>

Property	Value	Source
Molecular Formula	$C_8H_5Cl$	PubChem <sup>[1]</sup>
Molecular Weight	136.58 g/mol	PubChem <sup>[1]</sup>
IUPAC Name	2-chloroethynylbenzene	PubChem <sup>[1]</sup>
CAS Number	1483-82-5	PubChem <sup>[1]</sup>

## Structure and Identification

The chemical structure and identifiers are pivotal for unambiguous documentation and database searches.



[Click to download full resolution via product page](#)

Caption: Key identifiers for **(Chloroethynyl)benzene**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (Chloroethynyl)benzene | C8H5Cl | CID 137029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on (Chloroethynyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073019#chloroethynyl-benzene-molecular-weight-and-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)